

# Application Notes and Protocols for Intraperitoneal Injection of SBI-553

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## Compound of Interest

Compound Name: SBI-553

Cat. No.: B610728

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and intraperitoneal (i.p.) administration of **SBI-553**, a potent and brain-penetrant neurotensin receptor 1 (NTR1) allosteric modulator. **SBI-553** acts as a  $\beta$ -arrestin biased positive allosteric modulator, demonstrating efficacy in animal models of psychostimulant abuse without the side effects associated with unbiased NTR1 agonism.[1][2]

## Overview of SBI-553

**SBI-553** is an experimental drug that selectively binds to an intracellular pocket of the neurotensin receptor 1 (NTR1).[3] This binding event modulates the receptor's signaling, favoring the  $\beta$ -arrestin pathway over G-protein signaling.[1][4] Specifically, **SBI-553** stimulates NTR1 phosphorylation and subsequent  $\beta$ -arrestin recruitment and receptor internalization, while concurrently antagonizing Gq protein activation. This biased agonism is of significant interest for therapeutic development, particularly in the context of addiction and pain relief.

Physicochemical Properties:

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>31</sub> FN <sub>4</sub> O <sub>2</sub>	
Molecular Weight	450.55 g/mol	
CAS Number	1849603-72-0	
Solubility	Soluble in DMSO (up to 17 mg/mL with sonication and warming)	
Storage	Store stock solutions at -20°C or -80°C	

## Experimental Protocols

### Preparation of **SBI-553** Formulation for Intraperitoneal Injection

Due to its poor aqueous solubility, **SBI-553** requires a specific vehicle for in vivo administration. The following protocol is based on formulations used in published preclinical studies.

Materials:

- **SBI-553** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80 (Polysorbate 80), sterile
- Saline (0.9% NaCl), sterile
- Sterile conical tubes (1.5 mL, 15 mL, 50 mL)
- Sterile syringes and needles

Protocol:

- Prepare Stock Solution:
  - Accurately weigh the desired amount of **SBI-553** powder.
  - Dissolve **SBI-553** in DMSO to create a stock solution. A concentration of 20.8 mg/mL in DMSO has been cited.
  - To aid dissolution, ultrasonic and warming (up to 80°C) may be necessary. Ensure the DMSO is new and anhydrous as hygroscopic DMSO can negatively impact solubility.
- Prepare Vehicle:
  - The recommended vehicle for a final concentration of  $\geq 2.08$  mg/mL of **SBI-553** is a mixture of DMSO, PEG300, Tween-80, and Saline.
  - The final composition of the vehicle (including the DMSO from the stock solution) should be:
    - 10% DMSO
    - 40% PEG300
    - 5% Tween-80
    - 45% Saline
- Formulation Procedure (for 1 mL of working solution):
  - In a sterile conical tube, add 400  $\mu$ L of PEG300.
  - Add 100  $\mu$ L of the **SBI-553** DMSO stock solution (e.g., 20.8 mg/mL) to the PEG300 and mix thoroughly until a clear solution is formed.
  - Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
  - Add 450  $\mu$ L of sterile saline to bring the total volume to 1 mL. Mix thoroughly.
  - The final concentration of **SBI-553** in this example would be 2.08 mg/mL.

### Alternative Vehicle:

For some in vivo experiments, a simpler vehicle of 4% DMSO in saline has been used. The choice of vehicle may depend on the required dose and tolerability in the animal model.

### Quantitative Data Summary:

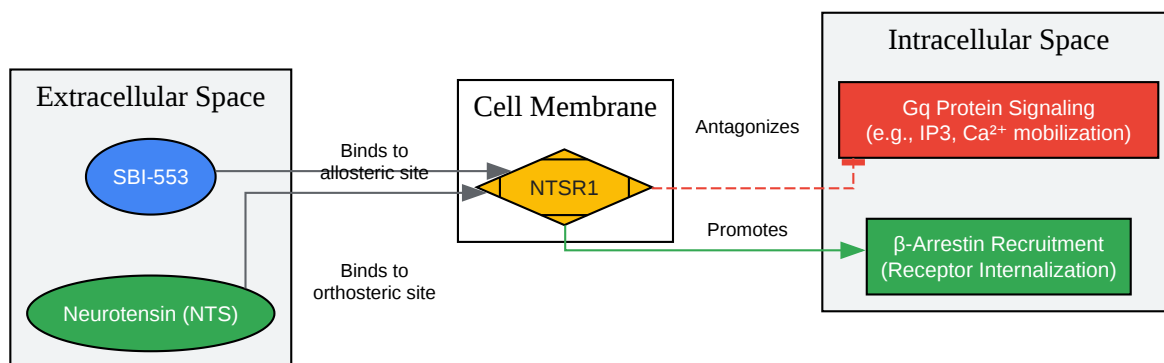
Parameter	Value	Reference
In Vivo Dose (mice)	12 mg/kg	
Administration Route	Intraperitoneal (i.p.)	
Vehicle Composition 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	
Vehicle Composition 2	4% DMSO in Saline	
Injection Volume (mice)	5-10 mL/kg	

## Intraperitoneal Injection Procedure

- **Animal Handling:** Handle animals according to approved institutional guidelines for animal care and use.
- **Dosage Calculation:** Calculate the required volume of the **SBI-553** formulation based on the animal's body weight and the desired dose (e.g., 12 mg/kg).
- **Injection:** Administer the calculated volume via intraperitoneal injection using a sterile syringe and an appropriate gauge needle.

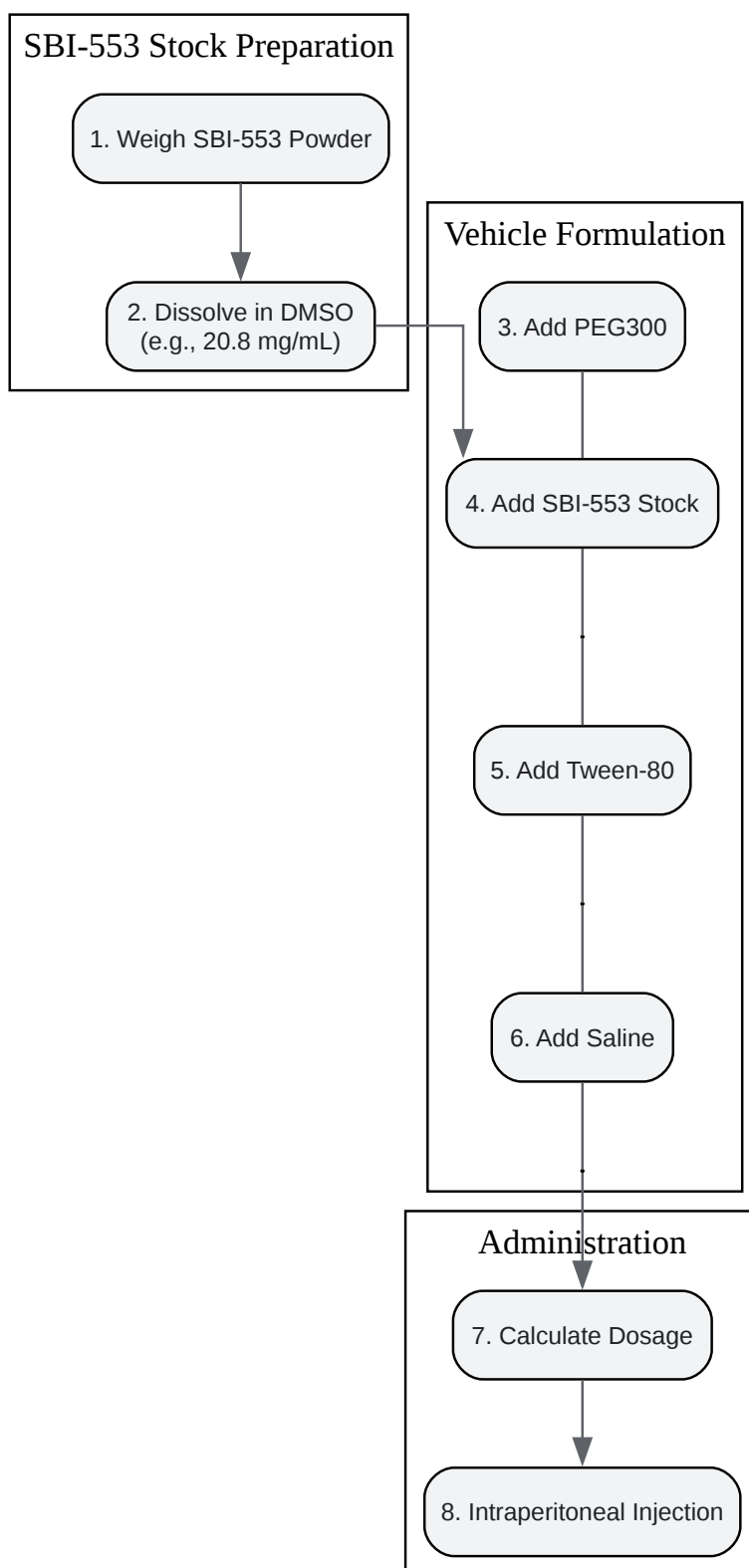
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **SBI-553** and the experimental workflow for its preparation and administration.



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Caption: **SBI-553** Signaling Pathway.



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Caption: **SBI-553** Preparation Workflow.

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## References

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